

Application Notes and Protocols: Synthesis of N-Aryl Morpholines

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Compound of Interest

Compound Name: **4-Chloromorpholine**

Cat. No.: **B1360140**

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Introduction

The morpholine moiety is a privileged scaffold in medicinal chemistry, frequently incorporated into drug candidates to enhance their physicochemical properties, metabolic stability, and biological activity.^{[1][2]} The synthesis of N-aryl morpholines is a critical transformation in the development of these pharmaceuticals. While the direct reaction of **4-chloromorpholine** with aromatic compounds is not a standard or widely reported method for creating a C-N bond, this document will detail the prevalent and effective protocols for the N-arylation of morpholine. Additionally, it will address the chemical nature of **4-chloromorpholine** and its potential applications in synthesis.

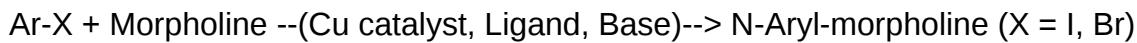
The primary methods for synthesizing N-aryl morpholines involve the coupling of an aryl halide or a related electrophile with morpholine. The most prominent among these are the Buchwald-Hartwig amination, the Ullmann condensation, and Nucleophilic Aromatic Substitution (SNAr). Each of these methods offers distinct advantages depending on the substrate scope and desired reaction conditions.

I. Buchwald-Hartwig Amination

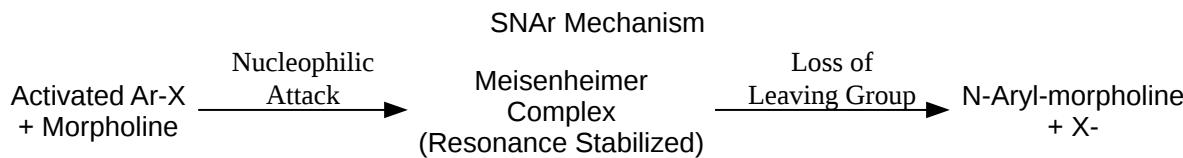
The Buchwald-Hartwig amination is a palladium-catalyzed cross-coupling reaction that has become one of the most versatile and widely used methods for the formation of C-N bonds.^[3]

It allows for the coupling of a broad range of aryl halides (Cl, Br, I) and pseudo-halides (triflates) with morpholine under relatively mild conditions.

General Reaction Scheme:



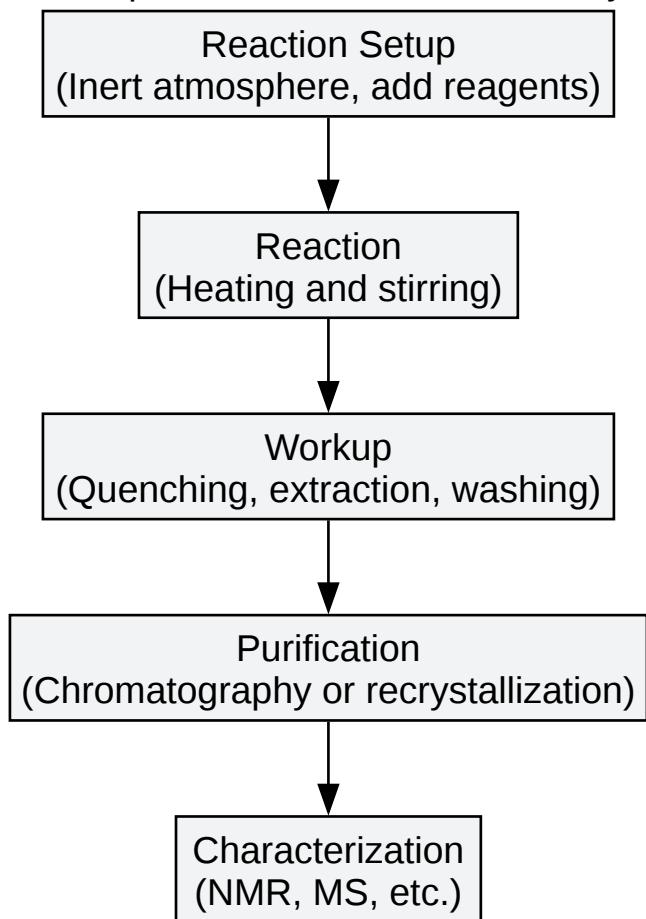
Caption: Catalytic cycle for the Buchwald-Hartwig amination.



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Caption: General mechanism for Nucleophilic Aromatic Substitution (SNAr).

General Experimental Workflow for N-Arylation

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References

- 1. synthesis-and-sar-of-morpholine-and-its-derivatives-a-review-update - Ask this paper | Bohrium [bohrium.com]
- 2. e3s-conferences.org [e3s-conferences.org]
- 3. New 2-(aryl/heteroaryl)-6-(morpholin-4-yl/pyrrolidin-1-yl)-(4-trifluoromethyl)quinolines: synthesis via Buchwald–Hartwig amination, photophysics, and biomolecular binding

properties - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]

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